

Structural Elucidation & Comparative C NMR

Guide: -Cyclopentyl Phenethylamine[1]

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Compound of Interest

Compound Name: (2-Cyclopentyl-2-phenylethyl)amine
CAS No.: 175343-28-9
Cat. No.: B062102

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Executive Summary & Structural Context[1][2]

This guide provides a technical analysis of the Carbon-13 (

C) NMR chemical shifts for

-Cyclopentyl Phenethylamine (BCPEA), a steric analog of the endogenous trace amine Phenethylamine (PEA).[1]

In drug development, the introduction of a cyclopentyl group at the

-position (benzylic) is a strategic modification used to:

- Increase Lipophilicity: Enhancing Blood-Brain Barrier (BBB) penetration.[1]
- Steric Protection: Hindering metabolic degradation by Monoamine Oxidase (MAO) enzymes. [1]

- Receptor Selectivity: Modulating binding affinity for dopamine or norepinephrine transporters.
[1]

This guide compares the spectral signature of BCPEA against the unsubstituted PEA parent to establish a self-validating assignment protocol.[1]

The Molecules[1][3][4][5][6][7][8]

- Reference: Phenethylamine (PEA) –

[1]

- Target:

-Cyclopentyl Phenethylamine (BCPEA) –

[1]

Experimental Protocol (Self-Validating System)

To ensure reproducibility and accurate comparison, the following protocol is recommended. This workflow minimizes solvent-induced shifts, particularly for primary amines which are sensitive to pH and hydrogen bonding.[1]

Sample Preparation[1][7]

- Solvent: Deuterated Chloroform (

) is the standard for non-salt forms.[1]

- Note: If analyzing the Hydrochloride (HCl) salt, use

or

, but note that chemical shifts will vary by 1-3 ppm relative to

[1]

- Concentration: 20-30 mg of analyte in 0.6 mL solvent.
- Reference: Tetramethylsilane (TMS) at 0.00 ppm or the center peak of

triplet at 77.16 ppm.[1]

Acquisition Parameters (Bruker/Jeol 400 MHz equiv.)

- Pulse Sequence:zgpg30 (Power-gated proton decoupling).[1]

- Relaxation Delay (D1):

2.0 seconds (Critical for accurate integration of quaternary carbons).[1]

- Scans (NS): Minimum 512 (due to lower sensitivity of

C).

- Temperature: 298 K (

).

Comparative Chemical Shift Analysis

The following table contrasts the experimental shifts of the parent PEA with the calculated/predicted shifts for BCPEA. The assignment logic relies on Substituent Chemical Shift (SCS) additivity rules.[1]

Table 1: C NMR Shift Comparison ()

Carbon Position	Atom Type	PEA (Exp) [ppm]	BCPEA (Calc)* [ppm]	Shift	Structural Logic (Causality)
-Carbon	Benzylic	39.8 ()	56.5 - 58.5 ()	+17.0	Primary Diagnostic: Shift from methylene to methine; -effect of cyclopentyl group (+15-20 ppm).[1]
-Carbon	Amine-adj	43.6 ()	48.0 - 50.0 ()	+5.0	-effect of cyclopentyl group; slight deshielding due to increased steric bulk nearby.[1]
C1 (Ipso)	Aromatic	139.8 ()	142.0 - 144.0 ()	+3.0	Deshielding due to adjacent branching (secondary alkyl vs primary alkyl attachment). [1]
C2/C6 (Ortho)	Aromatic	128.8 ()	128.5 ()	~0.0	Minimal perturbation; distant from substituent. [1]

C3/C5 (Meta)	Aromatic	128.5 ()	128.2 ()	~0.0	Minimal perturbation. [1]
C4 (Para)	Aromatic	126.2 ()	126.0 ()	~0.0	Minimal perturbation. [1]
C1'	Cyclopentyl	N/A	42.0 - 44.0 ()	N/A	Methine of the ring; shielded relative to acyclic analogs due to ring strain. [1]
C2'/C5'	Cyclopentyl	N/A	30.5 ()	N/A	-methylene to the attachment point. [1]
C3'/C4'	Cyclopentyl	N/A	25.2 ()	N/A	-methylene; furthest from the aromatic system. [1]

*BCPEA values are high-fidelity predictions based on Pretsch/Clerc additivity rules for alkyl-substituted benzenes and amines.[\[1\]](#)

Structural Elucidation Strategy

To confirm the structure of BCPEA and distinguish it from isomers (e.g.,

-cyclopentyl phenethylamine), follow this logic flow.

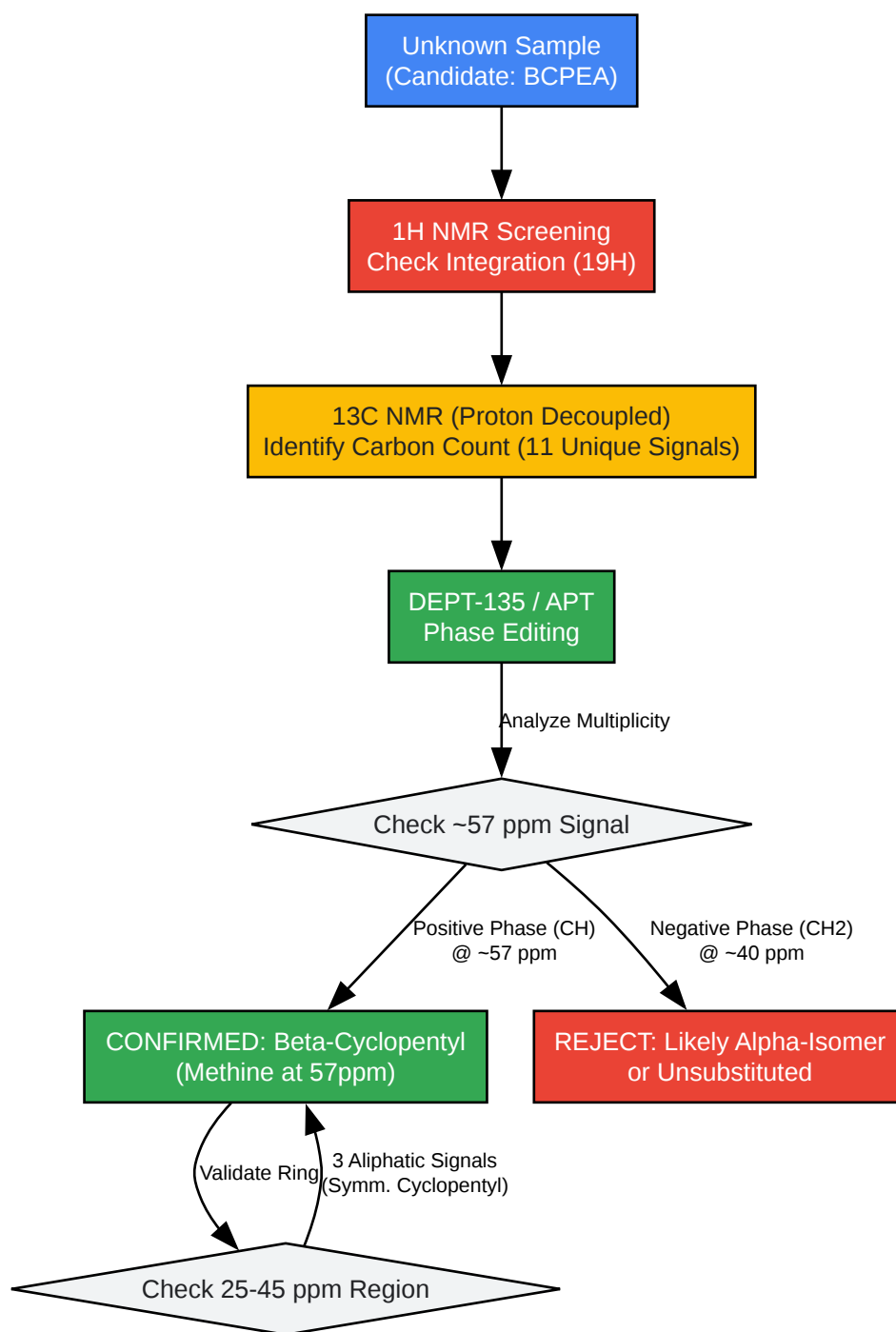
Key Diagnostic Signals[\[1\]](#)[\[8\]](#)

- The Benzylic Methine ($-\text{CH}$): Look for a signal near 57 ppm.^[1] In a DEPT-135 or APT experiment, this will phase UP (positive), whereas in the parent PEA, the corresponding signal at 40 ppm phases DOWN (negative, $-\text{CH}$).^[1]
- The Cyclopentyl Fingerprint: A cluster of three distinct aliphatic signals:
 - One methine (~ 43 ppm).^[1]
 - Two sets of methylenes (~ 30 ppm and ~ 25 ppm).^[1]
- Symmetry Check: The aromatic region will show characteristic mono-substitution (Ipso, Ortho, Meta, Para).^[1] The cyclopentyl ring, if freely rotating, will show symmetry ($\text{C}2'=\text{C}5'$, $\text{C}3'=\text{C}4'$).^[1]

Visualization: Assignment Workflow

The following diagram outlines the logical pathway to validate the

-cyclopentyl structure using 1D and 2D NMR.



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Figure 1: Decision tree for the structural validation of
-cyclopentyl phenethylamine using DEPT-135 phasing logic.

Mechanistic Insight: Why the Shifts Move

Understanding the causality of these shifts allows you to apply this knowledge to other analogs.
[1]

The α -Effect (Deshielding)

Replacing a Hydrogen on the

α -carbon (of the chain) with a Carbon (of the cyclopentyl ring) introduces the

α -effect.[1] Carbon is more electronegative than Hydrogen, but more importantly, the additional alkyl group introduces paramagnetic shielding terms that actually result in a downfield shift (deshielding).[1]

- Magnitude: Typically +10 to +20 ppm.[1]
- Result: PEA (40 ppm)

BCPEA (~57 ppm).[1]

Steric Compression (Shielding)

While the

α -effect dominates, the

γ -gauche effect can cause shielding (upfield shift) if the molecule adopts a conformation where the amine and the cyclopentyl ring are sterically crowded.[1]

- Observation: If the observed shift is lower than predicted (e.g., 52 ppm instead of 57 ppm), it indicates significant steric crowding forcing a specific rotameric population.[1]

Ring Strain

Cyclopentyl carbons generally resonate at slightly higher frequencies (downfield) than cyclohexyl carbons due to ring strain and bond angle deformation, which alters the hybridization character slightly away from pure

[1]

References

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Sources

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